

Technical Support Center: Prevention of N-Nitroso-Meropenem Formation

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Compound of Interest

Compound Name: *N-nitroso-meropenem*

Cat. No.: *B15811780*

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals on the prevention of **N-nitroso-meropenem** formation during drug manufacturing.

Troubleshooting Guide

This guide addresses specific issues that may be encountered during the manufacturing process of meropenem, leading to the formation of **N-nitroso-meropenem**.

Issue 1: Detection of **N-Nitroso-Meropenem** in the Final Drug Product

- Question: We have detected **N-nitroso-meropenem** in our final meropenem drug product. What are the potential root causes and how can we investigate them?
- Answer: The formation of **N-nitroso-meropenem**, a nitrosamine drug substance-related impurity (NDSRI), occurs through the nitrosation of the secondary amine present in the pyrrolidine ring of the meropenem side chain. The primary root causes involve the presence of nitrosating agents and a susceptible amine under favorable reaction conditions.

To investigate the root cause, a systematic risk assessment of the entire manufacturing process is crucial.^{[1][2][3][4]} This should include:

- Raw Material Analysis: Scrutinize all raw materials, including the meropenem active pharmaceutical ingredient (API), excipients, and solvents, for the presence of nitrites and other potential nitrosating agents.^[5]
- Process Parameter Review: Evaluate the manufacturing process steps, paying close attention to pH, temperature, and the potential for unintended side reactions. Acidic conditions, typically in the pH range of 3-5, are known to be high-risk for nitrosamine formation.^{[6][7][8]}
- Equipment and Cross-Contamination: Assess the potential for cross-contamination from other processes running on the same equipment.^[5]
- Stability Studies: Analyze the stability of the drug product under various storage conditions to determine if **N-nitroso-meropenem** forms over time.^[2]

Issue 2: Elevated Levels of Nitrite Impurities in Raw Materials

- Question: Our raw material testing has identified significant levels of nitrite impurities in one of our key excipients. What is the acceptable limit for nitrite, and what are our options for mitigation?
- Answer: There is no universal acceptable limit for nitrite in all raw materials, as the risk of nitrosamine formation depends on multiple factors, including the specific amine and the reaction conditions. The U.S. Food and Drug Administration (FDA) has established an acceptable intake (AI) limit for **N-nitroso-meropenem** of 1500 ng/day.^[9] Your risk assessment should determine the maximum allowable nitrite content in your raw materials to ensure the final drug product remains below this limit.

Mitigation strategies for high nitrite levels in raw materials include:

- Supplier Qualification: Work with suppliers to source materials with lower and well-controlled nitrite levels.

- Raw Material Testing: Implement rigorous testing of incoming raw materials to ensure they meet your established specifications.
- Alternative Excipients: Evaluate alternative excipients with a lower propensity for nitrite contamination.

Issue 3: Inconsistent **N-Nitroso-Meropenem** Levels Between Batches

- Question: We are observing significant batch-to-batch variability in the levels of **N-nitroso-meropenem**. What could be causing this inconsistency?
- Answer: Batch-to-batch variability in **N-nitroso-meropenem** levels often points to inconsistencies in the manufacturing process or raw materials. Potential causes include:
 - Variation in Raw Material Quality: Inconsistent levels of nitrite or other nitrosating agents in different lots of raw materials.
 - Process Control Deviations: Fluctuations in critical process parameters such as pH, temperature, or reaction time.[5]
 - Hold Time Variations: Differences in the duration for which intermediates or the final product are held at various stages of the manufacturing process.
 - Cleaning and Equipment Changeover: Inadequate cleaning procedures between batches, leading to cross-contamination.

A thorough investigation of manufacturing batch records and a comparative analysis of raw material certificates of analysis for high and low **N-nitroso-meropenem** batches can help identify the source of the variability.

Frequently Asked Questions (FAQs)

What is **N-nitroso-meropenem**?

N-nitroso-meropenem is a nitrosamine drug substance-related impurity (NDSRI) of the antibiotic meropenem.[9] It is formed when the secondary amine group in the pyrrolidine side chain of the meropenem molecule reacts with a nitrosating agent.

Why is the presence of **N-nitroso-meropenem** a concern?

Nitrosamines are a class of compounds that are considered probable human carcinogens.^[5] Therefore, their presence in pharmaceutical products is a significant safety concern and is strictly regulated by health authorities like the FDA.

What is the acceptable limit for **N-nitroso-meropenem** in drug products?

The U.S. FDA has set an acceptable intake (AI) limit for **N-nitroso-meropenem** at 1500 ng/day.^[9]

What are the primary factors that contribute to the formation of **N-nitroso-meropenem**?

The formation of **N-nitroso-meropenem** is primarily influenced by three factors:

- Presence of a nitrosatable amine: The secondary amine in the meropenem structure.
- Presence of a nitrosating agent: Most commonly nitrites, but other agents can also be involved.
- Favorable reaction conditions: Acidic pH (typically 3-5) and elevated temperatures can accelerate the reaction.^{[5][6][7][8]}

How can the formation of **N-nitroso-meropenem** be prevented or minimized?

Several strategies can be employed to control the formation of **N-nitroso-meropenem**:

- Control of Raw Materials: Sourcing and using raw materials with low levels of nitrites and other nitrosating agents.
- Process Optimization:
 - pH Control: Maintaining a neutral or basic pH during critical manufacturing steps can significantly reduce the rate of nitrosation.^{[6][8]}
 - Temperature Control: Avoiding excessive temperatures during the manufacturing process.^[5]

- Use of Inhibitors (Antioxidants): The addition of antioxidants, such as ascorbic acid (Vitamin C), can act as nitrite scavengers and inhibit the formation of nitrosamines.[10][11][12]

Quantitative Data on Mitigation Strategies

Mitigation Strategy	Parameter	Observation	Potential Reduction of Nitrosamine Formation	Reference
pH Control	pH	Nitrosation is favored in acidic conditions (pH 3-5). The risk is lower at neutral pH and considered negligible at pH > 7.	Significant reduction at neutral to basic pH.	[6][7][8]
Antioxidants	Ascorbic Acid	Acts as a nitrite scavenger, competing with the amine for the nitrosating agent.	Can completely inhibit nitrosamine formation in some in vitro studies.	[10][11][12][13][14]
Antioxidants	Ascorbic Acid	In the presence of lipid, ascorbic acid can paradoxically promote N-nitrosamine formation.	Potential for increased formation in lipid-containing formulations.	[13]

Experimental Protocols

Detection and Quantification of **N-Nitroso-Meropenem** by LC-MS/MS

This protocol provides a general framework for the analysis of **N-nitroso-meropenem**. Method validation according to ICH Q2(R1) guidelines is essential before implementation.

1. Sample Preparation (for Meropenem Drug Product)

- Accurately weigh a portion of the powdered drug product equivalent to a target concentration of the active pharmaceutical ingredient (API), for example, 2 mg/mL.
- Dissolve the sample in a suitable solvent mixture, such as a 1:1 (v/v) solution of methanol and water.
- Vortex the mixture for 1 minute, followed by sonication in an ultrasonic bath for 20 minutes to ensure complete dissolution.
- Centrifuge the solution to pellet any undissolved excipients.
- Filter the supernatant through a 0.22 µm syringe filter into an HPLC vial for analysis.[\[15\]](#)

2. LC-MS/MS Instrumentation and Conditions

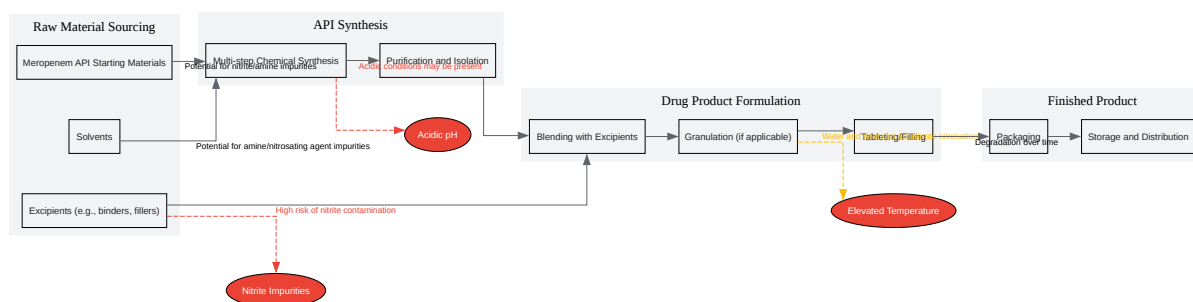
- Liquid Chromatograph (LC): A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- Mass Spectrometer (MS): A tandem quadrupole or high-resolution mass spectrometer (HRMS) is recommended for its sensitivity and selectivity.[\[16\]](#)[\[17\]](#)
- Column: A C18 or other suitable reversed-phase column.
- Mobile Phase: A gradient elution using a mixture of an aqueous buffer (e.g., ammonium formate) and an organic solvent (e.g., methanol or acetonitrile).
- Ionization Source: Atmospheric pressure chemical ionization (APCI) or electrospray ionization (ESI).
- Detection Mode: Multiple Reaction Monitoring (MRM) for tandem quadrupole MS, or high-resolution accurate mass (HRAM) for HRMS.

3. Method Validation

The analytical method should be validated for:

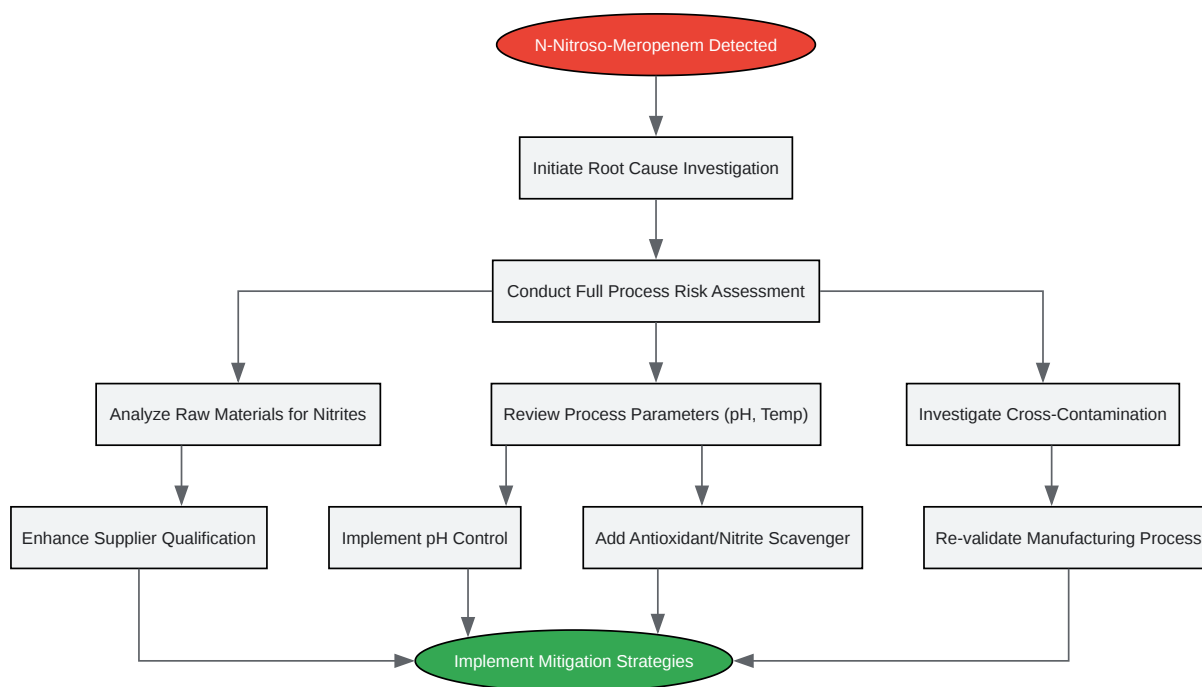
- Specificity
- Linearity
- Accuracy
- Precision (repeatability and intermediate precision)
- Limit of Detection (LOD)
- Limit of Quantification (LOQ)
- Robustness

Visualizations



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Caption: Risk assessment workflow for **N-nitroso-meropenem** formation.



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Caption: Troubleshooting logic for **N-nitroso-meropenem** mitigation.

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